

# 8-Bromo-2-butylquinoline chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 8-Bromo-2-butylquinoline

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## 8-Bromo-2-butylquinoline: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the chemical properties and structure of **8-Bromo-2-butylquinoline**. Due to the limited availability of direct experimental data for this specific compound, this guide leverages data from closely related analogs, namely 8-Bromo-2-methylquinoline and 8-Bromoquinoline, to infer its characteristics. A plausible synthetic route for **8-Bromo-2-butylquinoline** is proposed based on established organic chemistry principles. This document aims to serve as a valuable resource for researchers and professionals engaged in drug discovery and development by consolidating available information and providing a framework for the synthesis and characterization of this compound.

### Chemical Structure and Identification

**8-Bromo-2-butylquinoline** is a derivative of quinoline, a heterocyclic aromatic organic compound. The structure consists of a quinoline core with a bromine atom substituted at the 8-position and a butyl group at the 2-position.

- IUPAC Name: **8-bromo-2-butylquinoline**

- CAS Number: 651315-09-2[1]
- Molecular Formula: C<sub>13</sub>H<sub>14</sub>BrN
- SMILES: CCCCc1cc(c2c(n1)cccc2)Br

Below is a diagram illustrating the chemical structure of **8-Bromo-2-butylquinoline**.

Figure 1: Chemical Structure of **8-Bromo-2-butylquinoline**

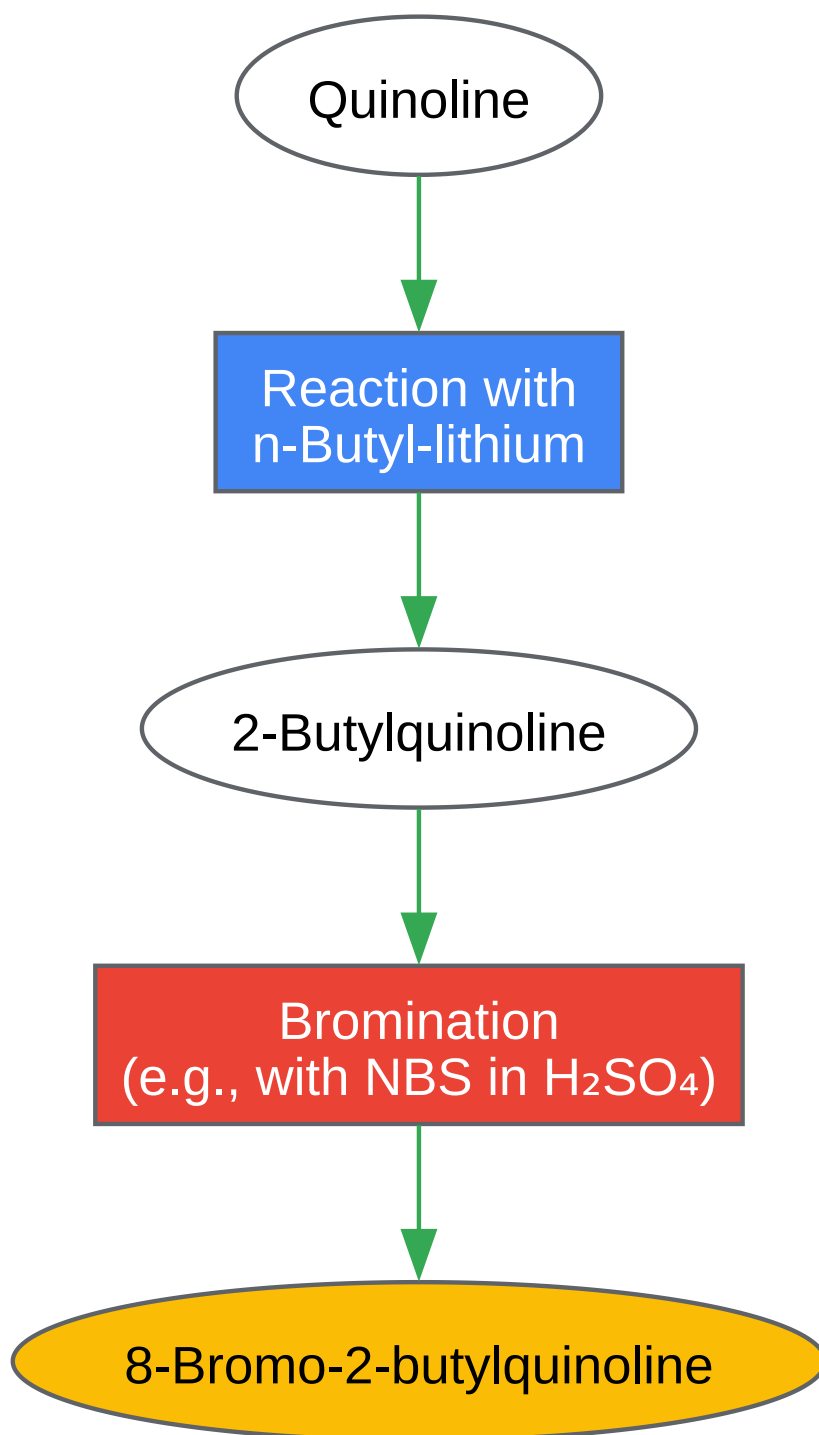
## Physicochemical Properties (Analog Data)

Direct experimental data for **8-Bromo-2-butylquinoline** is not readily available in published literature. The following table summarizes the key physicochemical properties of the closely related analogs, 8-Bromo-2-methylquinoline and 8-Bromoquinoline, to provide an estimation of the expected properties of the target compound.

Property	8-Bromo-2-methylquinoline	8-Bromoquinoline
Molecular Formula	C <sub>10</sub> H <sub>8</sub> BrN[2]	C <sub>9</sub> H <sub>6</sub> BrN[3]
Molecular Weight	222.08 g/mol [2]	208.05 g/mol [3]
Melting Point	68-70 °C	58-59 °C[4]
Boiling Point	132 °C at 0.1 mmHg	112-113 °C at 0.5 mmHg[4]
Appearance	White to light yellow crystalline powder	Liquid after melting, clear yellow to yellow-brown[4]
Solubility	No data available	No data available
SMILES	<chem>CC1=NC2=C(C=C1)C(=CC=C2)Br</chem>	<chem>C1=CC=C2C(=C1)C(=CN=C2)Br</chem>
CAS Number	61047-43-6[2]	16567-18-3[3]

## Proposed Synthesis

A plausible synthetic route for **8-Bromo-2-butylquinoline** can be conceptualized in a two-step process, leveraging known reactions for similar quinoline derivatives. The proposed pathway involves the initial synthesis of 2-butylquinoline followed by bromination at the 8-position.



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Figure 2: Proposed Synthesis Workflow for **8-Bromo-2-butylquinoline**

## Experimental Protocols (Analog Synthesis)

While a specific protocol for **8-Bromo-2-butylquinoline** is not available, the following are detailed methodologies for the synthesis of its precursors and related analogs.

### Step 1 (Proposed): Synthesis of 2-Butylquinoline

Quinoline can be reacted with n-butyl-lithium to yield 2-n-butylquinoline[5].

- Reaction: Nucleophilic substitution of a hydride ion at the 2-position of the quinoline ring by the butyl group from n-butyl-lithium.
- Reagents: Quinoline, n-Butyl-lithium.
- Solvent: Anhydrous aprotic solvent such as diethyl ether or tetrahydrofuran (THF).
- Procedure (General): To a solution of quinoline in the chosen solvent, cooled to a low temperature (e.g., -78 °C), a solution of n-butyl-lithium is added dropwise under an inert atmosphere (e.g., nitrogen or argon). The reaction mixture is stirred for a specified period, after which it is quenched with a suitable proton source (e.g., water or ammonium chloride solution). The product, 2-butylquinoline, is then extracted with an organic solvent, dried, and purified, typically by distillation or column chromatography.

### Step 2 (Proposed): Bromination of 2-Butylquinoline

The bromination of the quinoline ring is expected to occur at the 5- and 8-positions. Selective bromination at the 8-position can be influenced by the reaction conditions. The synthesis of 8-bromoquinoline from o-bromoaniline provides a relevant protocol[6].

- Reaction: Electrophilic aromatic substitution.
- Reagents: 2-Butylquinoline, N-Bromosuccinimide (NBS), Sulfuric Acid.
- Procedure (General, adapted from isoquinoline synthesis): The synthesis of 5-bromoisoquinoline is achieved by reacting isoquinoline with NBS in concentrated sulfuric acid at a low temperature[7]. A similar approach could be adapted for 2-butylquinoline. 2-

Butylquinoline would be dissolved in concentrated sulfuric acid and cooled. N-Bromosuccinimide would then be added portion-wise while maintaining the low temperature. After the addition is complete, the reaction would be allowed to proceed for a set time before being carefully quenched by pouring onto ice. The mixture would then be neutralized and the product extracted, dried, and purified.

### Synthesis of 8-Bromo-2-methylquinoline (Analog)

A documented synthesis of 8-Bromo-2-methylquinoline involves a modified Skraup synthesis[8].

- Reactants: 2-bromoaniline, boric acid, hydrochloric acid, crotonaldehyde, and 2-bromonitrobenzene[8].
- Procedure: A solution of 2-bromoaniline, boric acid, and 18% HCl is heated to reflux. A mixture of crotonaldehyde and 2-bromonitrobenzene is added slowly with stirring over 1 hour. The mixture is stirred at 373 K for another 2.5 hours, followed by the addition of anhydrous  $\text{ZnCl}_2$ . After completion, the solution is cooled, and the crude solid is filtered, washed, dissolved in water, and neutralized with concentrated  $\text{NH}_3 \cdot \text{H}_2\text{O}$  to a pH of 8. The product is obtained as a grey solid after filtration and air-drying[8].

## Biological and Pharmacological Relevance (Analog Data)

While the specific biological activities of **8-Bromo-2-butylquinoline** are not documented, quinoline derivatives are a significant class of compounds in medicinal chemistry. 8-Bromo-2-methylquinoline is considered an important intermediate in the pharmaceutical industry[8]. The introduction of a bromine atom and an alkyl group can modulate the pharmacokinetic and pharmacodynamic properties of the quinoline scaffold.

## Conclusion

**8-Bromo-2-butylquinoline** is a compound of interest for which direct experimental data is currently scarce. This guide provides a comprehensive overview of its structure and proposes a viable synthetic pathway based on established chemical reactions of related quinoline derivatives. The tabulated data for the analogs 8-Bromo-2-methylquinoline and 8-

Bromoquinoline offer a valuable reference for predicting the physicochemical properties of the target compound. The information compiled herein is intended to facilitate further research and development involving **8-Bromo-2-butylquinoline**.

Disclaimer: The information provided in this document is based on available scientific literature and is intended for research and informational purposes only. The proposed synthesis has not been experimentally validated and should be approached with appropriate caution and safety measures in a laboratory setting.

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